

An In-depth Technical Guide to the Physical Properties of Trimethyl Phosphite

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Compound of Interest

Compound Name: Trimethyl phosphite

Cat. No.: B108974

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This technical guide provides a comprehensive overview of the key physical properties of **trimethyl phosphite**, specifically its boiling point and density. The information is tailored for researchers, scientists, and professionals in drug development who may utilize this organophosphorus compound in synthesis and other applications.

Core Physical Properties

Trimethyl phosphite is a colorless liquid with a characteristically pungent odor.^[1] It is an important reagent in organic synthesis and a ligand in organometallic chemistry.^[1] Accurate knowledge of its physical properties is essential for safe handling, reaction setup, and purification processes.

The following table summarizes the key physical properties of **trimethyl phosphite**.

Physical Property	Value	Conditions	Citations
Boiling Point	111-112 °C	Standard atmospheric pressure	[1][2][3]
Density	1.052 g/mL	at 25 °C	[1][2][3]
Molar Mass	124.08 g/mol	[1]	
Melting Point	-78 °C	[1]	
Refractive Index	1.408	at 20 °C	
Vapor Pressure	17 mmHg	at 20 °C	[2]

Experimental Protocols for Property Determination

The following sections detail standardized laboratory procedures for the experimental determination of the boiling point and density of liquid compounds such as **trimethyl phosphite**.

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.[4] For accurate determination, especially when only small sample volumes are available, the micro-boiling point (capillary method) is a suitable and precise technique.[5]

Protocol: Micro-Boiling Point Determination

- **Sample Preparation:** A small volume (approximately 0.5 mL) of the liquid sample (**trimethyl phosphite**) is placed into a small-diameter test tube.
- **Capillary Insertion:** A capillary tube, sealed at one end, is inverted and placed into the liquid in the test tube.
- **Apparatus Setup:** The test tube is attached to a thermometer, ensuring the bottom of the test tube is level with the thermometer bulb. This assembly is then immersed in a heating bath (e.g., a Thiele tube with mineral oil or a water bath).[4][5]
- **Heating:** The heating bath is heated gently and gradually. As the temperature rises, air trapped in the capillary tube will be expelled, seen as a slow stream of bubbles.[4]

- **Observation:** Upon reaching the boiling point, the vapor pressure of the sample will exceed the atmospheric pressure, resulting in a rapid and continuous stream of bubbles emerging from the capillary tube.[5]
- **Temperature Recording:** The heat source is removed, and the apparatus is allowed to cool slowly. The boiling point is the temperature at which the bubbling stops and the liquid just begins to enter the capillary tube.[4]
- **Pressure Correction:** It is important to note that boiling points are dependent on atmospheric pressure. If the determination is not performed at standard sea-level pressure (760 mmHg), a correction should be applied.

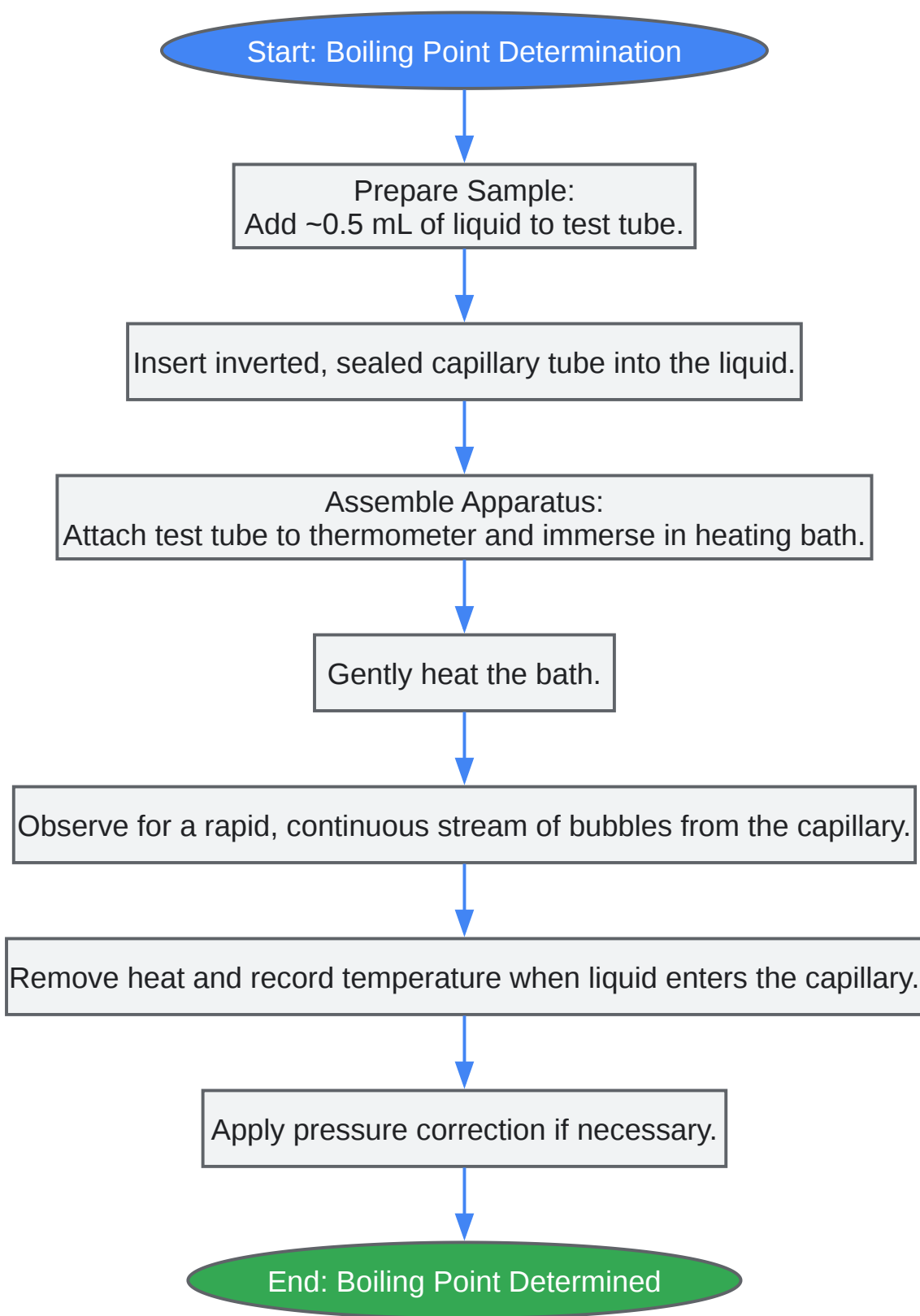
Density is an intrinsic property of a substance, defined as its mass per unit volume. A common and accurate method for determining the density of a liquid involves the use of a pycnometer or a graduated cylinder and an electronic balance.[6][7]

Protocol: Density Determination using a Graduated Cylinder

- **Mass of Empty Cylinder:** An electronic balance is used to measure the mass of a clean, dry 100-mL graduated cylinder.[7]
- **Volume Measurement:** A specific volume of **trimethyl phosphite** (e.g., 20-25 mL) is carefully added to the graduated cylinder. The volume is read precisely from the bottom of the meniscus.[7]
- **Mass of Cylinder and Liquid:** The combined mass of the graduated cylinder and the liquid is measured using the electronic balance.[7]
- **Calculation:** The mass of the liquid is determined by subtracting the mass of the empty cylinder from the combined mass. The density is then calculated using the formula: $\text{Density} = \text{Mass} / \text{Volume}$.
- **Repeat for Precision:** To ensure accuracy and precision, the procedure should be repeated multiple times, and the average density value should be calculated.[7]
- **Temperature Control:** The temperature of the liquid should be recorded, as density is temperature-dependent. The values provided in this guide are for 25 °C.

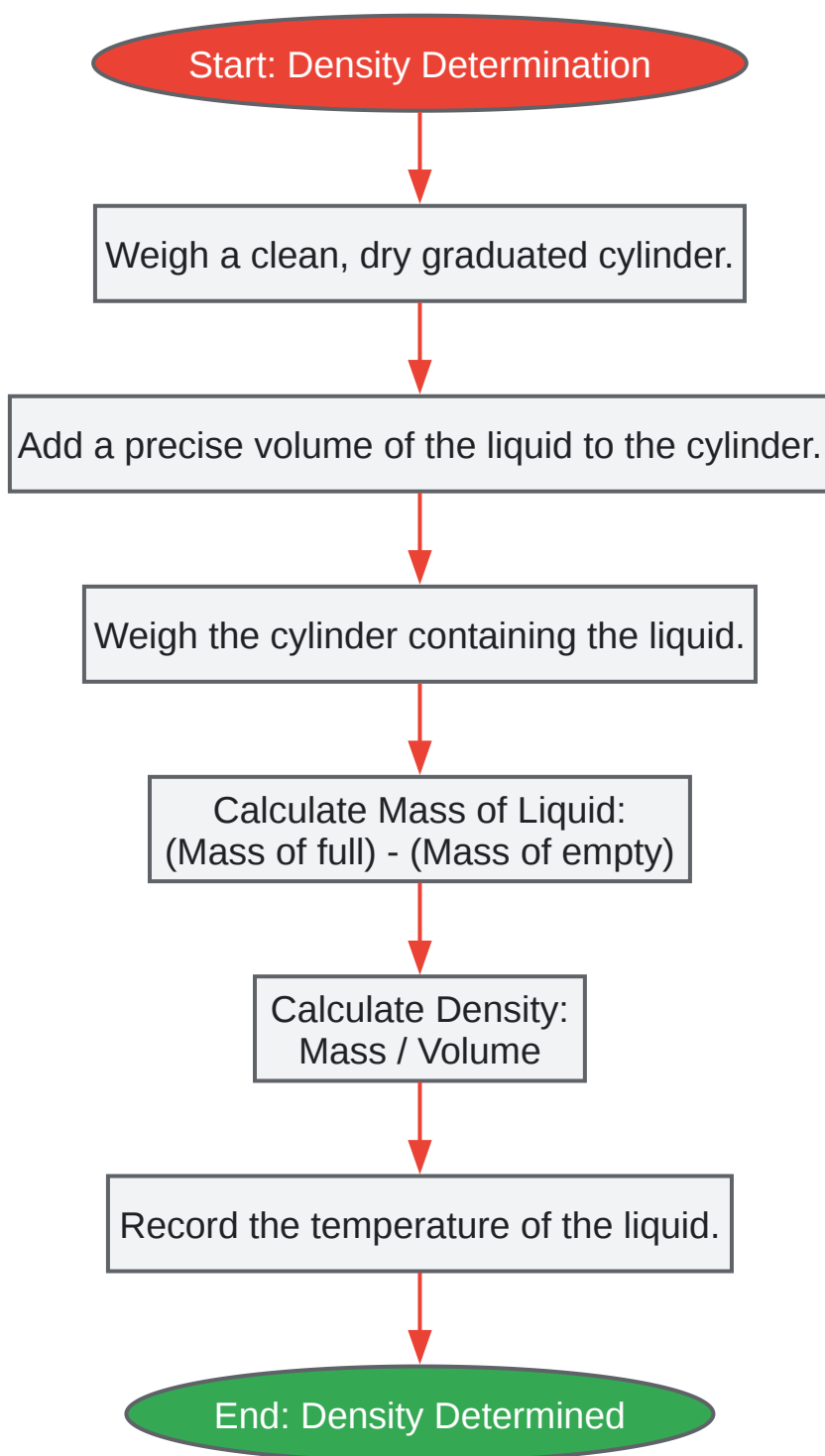
Visualized Workflows

The following diagrams, generated using the DOT language, illustrate the logical flow of the experimental protocols described above.



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Caption: Experimental workflow for determining the boiling point of a liquid.



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Caption: Experimental workflow for determining the density of a liquid.

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